

Personal protective equipment for handling AZ-5104

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Compound of Interest

Compound Name: AZ-5104

Cat. No.: B605732

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Essential Safety and Handling Guide for AZ-5104

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **AZ-5104**. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Product Information and Physical Properties

AZ-5104 is an active metabolite of AZD9291 and functions as a potent inhibitor of mutant Epidermal Growth Factor Receptors (EGFR). Understanding its physical and chemical properties is fundamental to safe handling.

Property	Value
CAS Number	1421373-98-9
Molecular Formula	C ₂₇ H ₃₁ N ₇ O ₂
Molecular Weight	485.6 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO and Ethanol

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure through inhalation, ingestion, or skin contact. The following table outlines the required PPE for handling **AZ-5104**.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves. Inspect for tears or holes before use.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Body Protection	Laboratory coat	Fully buttoned.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended for handling powders or creating solutions.	For operations with a risk of aerosol generation, a NIOSH-approved respirator may be necessary.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is crucial for minimizing risks associated with the handling of **AZ-5104**.

3.1. Preparation

- **Designated Area:** All handling of **AZ-5104** should occur in a designated area, such as a chemical fume hood, to control potential exposure.
- **Gather Materials:** Before starting, ensure all necessary equipment, including PPE, spill kits, and waste containers, are readily accessible.
- **Review Safety Data Sheet (SDS):** Always consult the most recent version of the SDS for any new or updated safety information.

3.2. Handling the Solid Compound

- **Weighing:** When weighing the powder, do so within a fume hood or a ventilated balance enclosure to prevent inhalation of airborne particles.
- **Avoid Dust Formation:** Handle the compound gently to minimize the creation of dust.

3.3. Solution Preparation

- **Solvent Selection:** Use appropriate solvents as indicated by solubility data (e.g., DMSO, Ethanol).
- **Dissolving:** Add the solvent to the solid slowly. Cap the container and mix by gentle swirling or vortexing until fully dissolved. Avoid splashing.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

Emergency Situation	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water, provided the person is conscious. Seek immediate medical attention.

Spill Response:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Clean: Decontaminate the spill area with an appropriate cleaning agent.
- Report: Report the incident to the laboratory supervisor.

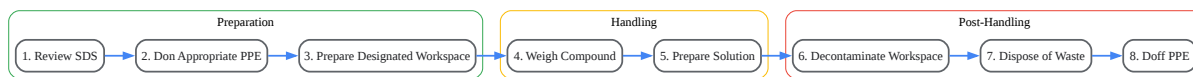
Disposal Plan

Proper disposal of **AZ-5104** and associated waste is essential to prevent environmental contamination.

Waste Type	Disposal Procedure
Unused AZ-5104	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated, sealed hazardous waste container.
Contaminated PPE (e.g., gloves)	Dispose of in a designated hazardous waste container immediately after use.

All waste containers must be clearly labeled with the contents, including the name "**AZ-5104**," and the appropriate hazard warnings.

Logical Workflow for Safe Handling



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Caption: Logical workflow for the safe handling of **AZ-5104**.

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